

# 2-cyano-N-(2-methoxyethyl)acetamide melting point

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	2-cyano-N-(2-methoxyethyl)acetamide
Cat. No.:	B076922

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A comprehensive technical guide on the physicochemical properties of **2-cyano-N-(2-methoxyethyl)acetamide**, with a focus on its melting point and synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Physicochemical Properties

The melting point of **2-cyano-N-(2-methoxyethyl)acetamide** has been reported in scientific literature. The data is summarized in the table below.

Compound Name	CAS Number	Melting Point (°C)
2-cyano-N-(2-methoxyethyl)acetamide	Not Specified	51-53

Data sourced from the doctoral thesis of Belén Cid Vidal, University of Santiago de Compostela (2000).

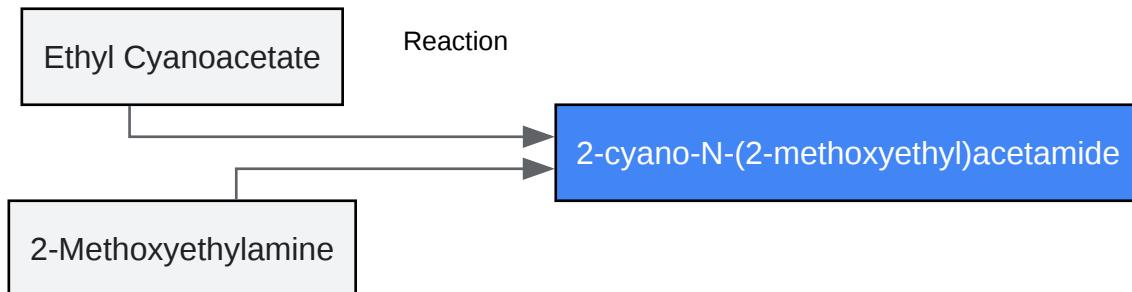
## Experimental Protocols

The reported melting point was determined following the synthesis and purification of the compound. The experimental procedure for the synthesis is detailed below.

## Synthesis of 2-cyano-N-(2-methoxyethyl)acetamide

The synthesis of **2-cyano-N-(2-methoxyethyl)acetamide** is achieved through the reaction of ethyl cyanoacetate with 2-methoxyethylamine.

Reaction Scheme:



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### Synthesis Workflow

#### Procedure:

A mixture of ethyl cyanoacetate (1 equivalent) and 2-methoxyethylamine (1.2 equivalents) is stirred at room temperature. The reaction is monitored, and upon completion, the resulting product, **2-cyano-N-(2-methoxyethyl)acetamide**, is isolated and purified. The original study reporting this synthesis indicated the reaction was carried out without a solvent.

## Melting Point Determination

The melting point of the purified **2-cyano-N-(2-methoxyethyl)acetamide** was determined using standard laboratory techniques. While the specific apparatus was not detailed in the source, a typical procedure involves:

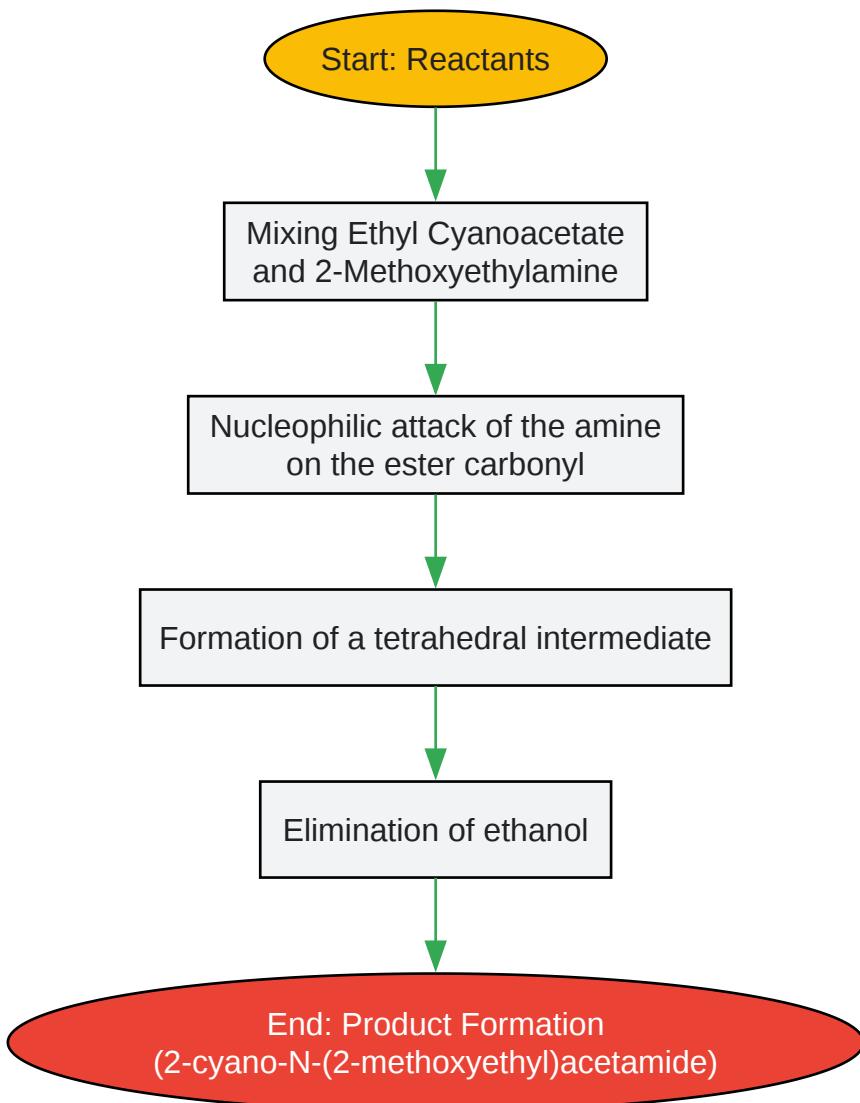
- Sample Preparation: A small amount of the crystalline solid is packed into a capillary tube.
- Apparatus: A calibrated melting point apparatus is used.
- Heating: The sample is heated at a controlled rate.

- Observation: The temperature range over which the solid melts is recorded as the melting point.

The reported range of 51-53 °C indicates the temperature at which the substance begins to melt and the temperature at which it is completely liquid.

## Logical Relationships in Synthesis

The synthesis of **2-cyano-N-(2-methoxyethyl)acetamide** is a nucleophilic acyl substitution reaction. The logical flow of this process is depicted in the diagram below.



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## Reaction Mechanism Logic

This document provides a concise yet thorough overview of the melting point and synthesis of **2-cyano-N-(2-methoxyethyl)acetamide**, tailored for a scientific audience. The provided data and protocols are based on the available scientific literature.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)